

optimizing ferric tartrate concentration for cellulose viscosity measurement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferric tartrate

Cat. No.: B1599040

[Get Quote](#)

Technical Support Center: Ferric Tartrate Method for Cellulose Viscosity

Welcome to the technical support center for optimizing **ferric tartrate** concentration in cellulose viscosity measurements. This resource provides researchers, scientists, and drug development professionals with detailed troubleshooting guides, frequently asked questions (FAQs), and experimental protocols to ensure accurate and repeatable results.

Frequently Asked Questions (FAQs)

Q1: What is the **ferric tartrate** method for cellulose viscosity measurement? A1: The **ferric tartrate** method uses an alkaline solution of a ferric-sodium tartrate complex (FeTNa) to dissolve cellulose.^[1] Once dissolved, the viscosity of the cellulose solution is measured, typically with a capillary viscometer. This viscosity measurement provides an indication of the average degree of polymerization (DP) and molecular weight of the cellulose.^{[2][3]}

Q2: Why use **ferric tartrate** instead of other solvents like cupriethylenediamine (CED)? A2: While cupriethylenediamine (CED) is a widely used solvent for cellulose viscosity and is specified in standard methods like TAPPI T230, **ferric tartrate** offers certain advantages.^{[4][5]} Alkaline sodium **ferric tartrate** is considered a very good solvent for cellulose and is relatively insensitive to atmospheric degradation during the dissolution process.^[6] The choice of solvent often depends on specific experimental goals, available equipment, and historical data for comparison.

Q3: What is the general composition of the **ferric tartrate** solvent? A3: The solvent is an alkaline solution containing a complex of iron (III) and sodium tartrate. A common preparation involves dissolving sodium tartrate and a ferric salt (like ferric nitrate or chloride) in water, followed by the slow addition of a concentrated sodium hydroxide (NaOH) solution at a low temperature.[6][7] The final solution typically contains a specific concentration of free NaOH.[6]

Q4: How does cellulose concentration affect the viscosity measurement? A4: The viscosity of the cellulose-**ferric tartrate** solution is highly dependent on the cellulose concentration. As the concentration of cellulose increases, the solution viscosity rises sharply.[6] It is crucial to work within a practical concentration range that allows for accurate measurement without exceeding the solubility limit of the cellulose or the operational range of the viscometer.

Q5: Is there a standard test method for the **ferric tartrate** procedure? A5: While TAPPI T230 is a well-established standard for cellulose viscosity using the CED solvent, a similarly universal standard for the **ferric tartrate** method is less commonly cited.[5][8] However, various research papers and internal laboratory methods have established reliable protocols. The procedure described by Valtasaari is a frequently referenced method for preparing the solvent.[6]

Troubleshooting Guide

Q: My cellulose sample is not dissolving completely. What could be the cause? A: Incomplete dissolution can stem from several factors:

- **High Molecular Weight:** Cellulose with a very high degree of polymerization (DP) is inherently more difficult to dissolve.[1][9]
- **Incorrect Solvent Composition:** The dissolving power of the FeTNa solution is dependent on the concentrations of the ferric-tartrate complex and free sodium hydroxide. Ensure the solvent was prepared correctly.
- **Insufficient Mixing/Time:** Ensure vigorous and sustained stirring in a sealed container to promote dissolution. For higher DP cellulose, longer dissolution times may be necessary.
- **Presence of Lignin:** For wood pulps, a high lignin content can hinder dissolution. The applicability of this method is best for bleached or low-lignin pulps.[5]

Q: I am getting inconsistent or non-repeatable viscosity readings. What should I check? A: Variability in viscosity readings often points to issues with either the solution preparation or the measurement process:

- **Cellulose Degradation:** The alkaline nature of the solvent can cause cellulose degradation if not handled properly (e.g., prolonged exposure to air/oxygen or high temperatures). This degradation lowers the molecular weight and, consequently, the viscosity.[\[1\]](#)
- **Solution Instability:** The **ferric tartrate** complex can decompose, especially when exposed to light or temperatures above 90°C.[\[6\]](#)[\[10\]](#) Always use freshly prepared solutions or store them properly (cool, dark conditions).
- **Inaccurate Temperature Control:** Viscosity is highly sensitive to temperature. Ensure the viscometer bath is maintained at a constant temperature (e.g., 25 ± 0.1 °C) throughout the measurement.[\[11\]](#)
- **Incomplete Dissolution:** Undissolved fibers or gel particles can clog the viscometer capillary or lead to erroneous readings.[\[12\]](#) Filter the solution if necessary before measurement.

Q: The color of my **ferric tartrate** solution has changed. Is it still usable? A: A significant color change, particularly if the solution is heated, can indicate the decomposition of the ferric-tartrate complex.[\[10\]](#)[\[13\]](#) It is recommended to discard the solution and prepare a fresh batch to ensure reliable dissolving power and accurate results. The stock solution should be protected from light to maintain its stability.[\[6\]](#)

Q: The viscosity of my solution seems too high and is difficult to measure. What can I do? A: An excessively high viscosity usually means the cellulose concentration is too high for its molecular weight.[\[6\]](#)

- **Reduce Cellulose Concentration:** The most straightforward solution is to prepare a new sample with a lower, precisely known concentration of cellulose.
- **Check for Contaminants:** The presence of certain metal ions (e.g., alkaline earth metals) can sometimes cause an abnormal increase in solution viscosity, a phenomenon known as the "salt effect".[\[14\]](#)

Data Presentation: Solvent Composition

The optimal concentration of **ferric tartrate** and other components can vary depending on the specific cellulose source and its degree of polymerization. The table below summarizes component concentrations cited in the literature.

Component	Concentration / Ratio	Source / Standard	Notes
Ferric Iron (Fe)	0.15 M - 0.55 M	[15]	The concentration can be adjusted based on the specific application.
Free Sodium Hydroxide (NaOH)	0.4 M - 5 M	[15]	A final concentration of 6% free NaOH is also reported.[6]
Component Molar Ratio	Fe : Tartaric Acid : NaOH = 1 : 3.28 : 11.84	[15]	Provides a stoichiometric basis for preparing the complex.
Stabilizer	5 g/L Sodium Tartrate	[6]	Can be added to the stock solution to improve stability.
Cellulose Concentration	0.5% (w/v)	[5][8]	This is the standard concentration for the TAPPI T230 method (using CED) and serves as a good starting point.

Experimental Protocols

Protocol 1: Preparation of Alkaline **Ferric Tartrate** (FeTNa) Solution

This protocol is based on the procedure described by Valtasaari.[6]

Materials:

- Sodium Tartrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$)
- Ferric Nitrate ($\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$) or Ferric Chloride (FeCl_3)[7]
- Sodium Hydroxide (NaOH)
- Distilled or Deionized Water

Procedure:

- **Prepare Tartrate Solution:** In a beaker, dissolve the required amount of sodium tartrate in distilled water. Cool the solution to approximately 5°C in an ice bath. It is critical to protect the solution from light from this point forward (e.g., by covering the beaker with aluminum foil).
- **Add Ferric Salt:** Slowly add the ferric nitrate to the chilled sodium tartrate solution while stirring continuously.
- **Add Caustic Solution:** Prepare a chilled, concentrated (e.g., 40%) sodium hydroxide solution. Slowly add this chilled NaOH solution to the ferric-tartrate mixture. This step is exothermic; maintain a low temperature with the ice bath and add the NaOH dropwise to prevent overheating.
- **Final Dilution & Stabilization:** Dilute the solution with cold distilled water to achieve the final target concentrations of the complex and free NaOH . For enhanced stability, an additional 5 grams of sodium tartrate per liter of final solution can be added.[6]
- **Storage:** Store the final stock solution in a dark, refrigerated container.

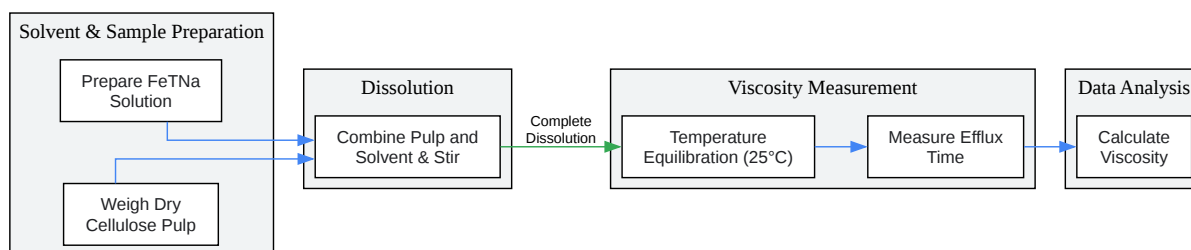
Protocol 2: Cellulose Viscosity Measurement

Procedure:

- **Sample Preparation:** Weigh an amount of oven-dried cellulose pulp that will yield the desired final concentration (e.g., 0.25 g for a 0.5% solution in a final volume of 50 mL).

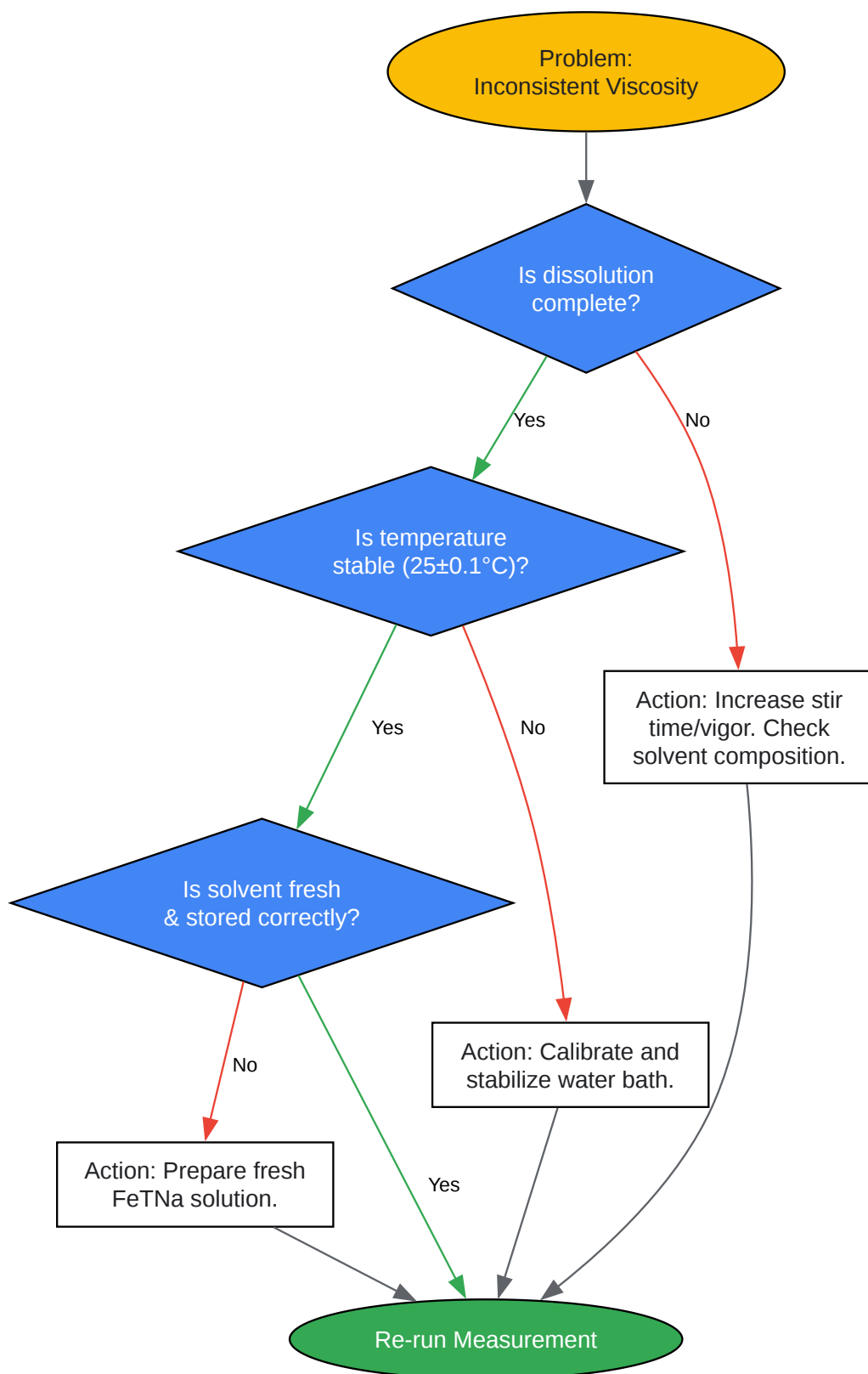
- **Dissolution:** Place the weighed cellulose sample into a dissolution vial with a stir bar. Add the calculated volume of the prepared FeTNa solution. Seal the vial tightly to prevent oxidation.
- **Stirring:** Place the vial on a magnetic stirrer and mix vigorously until the cellulose is completely dissolved. This may take from 30 minutes to several hours depending on the pulp's DP.
- **Temperature Equilibration:** Transfer the cellulose solution to a capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type). Place the viscometer in a constant temperature water bath set to 25.0 ± 0.1 °C and allow at least 15-30 minutes for the solution to reach thermal equilibrium.^[11]
- **Measurement:** Measure the efflux time of the solution between the viscometer's calibration marks. Perform at least three measurements that agree within a specified tolerance (e.g., ± 0.2 seconds).
- **Calculation:** Calculate the kinematic viscosity from the average efflux time and the viscometer constant. The relative viscosity can be determined by comparing the solution's viscosity to that of the pure FeTNa solvent measured under the same conditions.

Visualizations



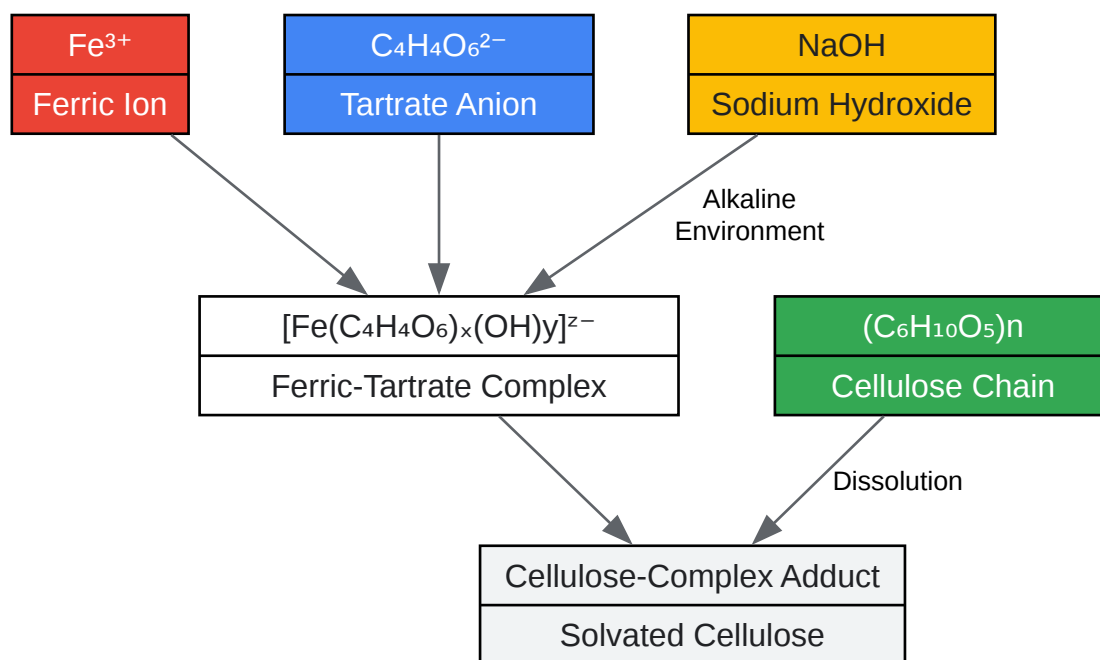
[Click to download full resolution via product page](#)

Caption: Experimental workflow for cellulose viscosity measurement.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for inconsistent viscosity results.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. "A Study of the Ferric-Tartrate Complex in Alkaline Solution" by Wade J. Adams [scholarworks.wmich.edu]
- 2. Overview of Methods for the Direct Molar Mass Determination of Cellulose - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. pubs.aip.org [pubs.aip.org]
- 5. ipstesting.com [ipstesting.com]
- 6. 2024.sci-hub.se [2024.sci-hub.se]
- 7. Iron(III) chloride - Wikipedia [en.wikipedia.org]
- 8. standards.globalspec.com [standards.globalspec.com]

- 9. researchgate.net [researchgate.net]
- 10. Investigation of the spinnability of cellulose/alkaline ferric tartrate solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. www5.kau.se [www5.kau.se]
- 13. researchgate.net [researchgate.net]
- 14. US3347689A - Method of reducing the viscosity of a solution of cellulose derivative - Google Patents [patents.google.com]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [optimizing ferric tartrate concentration for cellulose viscosity measurement]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599040#optimizing-ferric-tartrate-concentration-for-cellulose-viscosity-measurement]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com